

urea oxalate synthesis from urea and oxalic acid

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Urea oxalate

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An In-depth Technical Guide to the Synthesis and Characterization of **Urea Oxalate**

Introduction

Urea oxalate is an organic crystalline compound formed from the reaction of urea and oxalic acid. It is not a simple salt but a co-crystal, where distinct molecules of urea and oxalic acid are arranged in a specific lattice structure held together by an extensive network of hydrogen bonds.[1] The most commonly studied form is the bis-urea oxalic acid adduct with a 2:1 stoichiometric ratio of urea to oxalic acid, though a 1:1 adduct can also exist.[2] This guide provides a comprehensive overview of the synthesis, characterization, and physicochemical properties of **urea oxalate**, intended for researchers and professionals in chemistry and drug development. The compound is typically prepared through solution-based methods like slow evaporation or cooling, as well as by mechanochemical techniques such as grinding.[1][3]

Synthesis Protocols

The synthesis of **urea oxalate** can be achieved through several established methods. The choice of method can influence crystal size and quality.

Experimental Protocol 1: Solution-Based Synthesis (Slow Evaporation)

This is a widely employed method for growing high-quality single crystals of **urea oxalate**. [1][4]

- **Reactant Preparation:** Prepare a 2:1 molar ratio of urea and oxalic acid. For example, dissolve analytical grade urea and oxalic acid in deionized water.[4] Some protocols use a

2:1 weight ratio.[5]

- Dissolution: The mixture is dissolved in a suitable solvent, typically distilled or triple distilled water, at room temperature.[4][5] The solution should be stirred continuously for approximately 20 minutes using a magnetic stirrer to ensure homogeneity.[5]
- Filtration: The resulting solution is filtered through a standard filter paper (e.g., Whatman 80 µm) to remove any insoluble impurities.[5]
- Crystallization: The clear filtrate is transferred to a beaker and covered with a perforated lid to allow for slow evaporation of the solvent at a constant room temperature (e.g., 25 °C).[5]
- Crystal Harvesting: High-quality, transparent single crystals will form over a period of several days to weeks, which can then be harvested from the solution.[4]

Experimental Protocol 2: Mechanochemical Synthesis (Grinding)

This method involves the synthesis of **urea oxalate** in a solid state at room temperature.

- Reactant Preparation: A 1:1 molar ratio of pure urea and oxalic acid is weighed and combined.[3][6]
- Grinding: The mixture is ground in an agate mortar at room temperature.[7] A small amount of solvent, such as distilled water (e.g., 1 ml), can be added in drops during the grinding process (solvent-drop grinding) until a dried compound is obtained.[7]
- Product Formation: The formation of a new crystalline compound is evidenced by changes in the physical properties of the mixture and can be confirmed using analytical techniques like PXRD.[3][6]

Experimental Protocol 3: Synthesis via Urea Phosphate

This protocol demonstrates an alternative route using urea phosphate.

- Reactant Preparation: A solution of oxalic acid is prepared by dissolving 138.7 grams of oxalic acid dihydrate in 200 mL of water and warming it to 60°C.[8]

- **Reaction:** 316 grams of urea phosphate are gradually added to the warm oxalic acid solution over a 10-minute period with constant stirring, maintaining the temperature between 55-60°C.[8]
- **Heating and Filtration:** The mixture is stirred and heated at 60-70°C for an additional 20 minutes. The hot mixture is then filtered.[8]
- **Crystallization and Isolation:** The clear filtrate is cooled to 5°C and filtered again to collect the **urea oxalate** crystals. The filter cake is washed with cold water (approx. 200 mL) and dried.[8]

Physicochemical Characterization

Urea oxalate is characterized using various analytical techniques to determine its structural, thermal, and spectroscopic properties.

Crystallographic Analysis

Single-crystal X-ray diffraction (SC-XRD) and Powder X-ray Diffraction (PXRD) are crucial for elucidating the crystal structure. The 2:1 urea-oxalic acid co-crystal belongs to the monoclinic system with the space group $P2_1/c$. [1][2]

Parameter	Urea Oxalate (2:1)	Urea Oxalate (1:1)
Crystal System	Monoclinic	Monoclinic
Space Group	$P2_1/c$	-
a	5.058 (3) Å [2][9]	13.0625 Å [3][7]
b	12.400 (3) Å [2][9]	6.6437 Å [3][7]
c	6.964 (2) Å [2][9]	6.8478 Å [3][7]
β	98.13 (7)° [2][9]	92.474° [3][7]
Molecules/Unit Cell (Z)	2 [2][9]	-

Thermal Analysis

Thermal stability and decomposition pathways are investigated using Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC).

Property	Observation
Thermal Stability	Stable up to approximately 180°C.[1][4]
Decomposition Onset	Begins to decompose above 180°C.[1][4] Urea itself begins to decompose above its melting point (~133°C).[1]
Decomposition Products	Primarily yields urea and oxalic acid, which further break down into ammonia, carbon dioxide, and water.[1] Between 150°C and 200°C, a specific decomposition pathway leads to the formation of oxamide.[1]

Spectroscopic Analysis

Fourier Transform Infrared (FTIR) spectroscopy is used to identify the functional groups and confirm the formation of the co-crystal through shifts in vibrational frequencies.

Wavenumber (cm ⁻¹)	Assignment	Reference Material
~3450	Sharp N-H stretching	Pure Urea
~3337	New shoulder, indicative of protonated urea	Urea Oxalate
1702	Amide C=O stretching of -COOH group	Urea Oxalate
1688	C=O stretching	Pure Oxalic Acid
1673	C=O stretching	Pure Urea
1467	C-N stretching	Pure Urea
1226	C-O stretching	Pure Oxalic Acid

Table data synthesized from multiple sources.[3][4]

Optical absorption studies show that **urea oxalate** has very low absorption in the visible region, with a UV cut-off wavelength of around 240 nm.[4]

Visualizations

Experimental Workflow

The general workflow for the synthesis and characterization of **urea oxalate** is depicted below. It follows a logical progression from starting materials to final analysis.

Caption: General workflow for synthesis and characterization of **urea oxalate**.

Supramolecular Assembly

The crystal structure of **urea oxalate** is a supramolecular assembly where molecules are linked by non-covalent interactions, primarily hydrogen bonds.

Caption: Hydrogen bonding between urea and oxalic acid in the 2:1 co-crystal.

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- To cite this document: BenchChem. [urea oxalate synthesis from urea and oxalic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b145975#urea-oxalate-synthesis-from-urea-and-oxalic-acid]

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